

Technical Guide: 3-[(2-Methoxyethoxy)methyl]pyrrolidine

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Compound of Interest

Compound Name: 3-[(2-Methoxyethoxy)methyl]pyrrolidine

CAS No.: 1220024-97-4

Cat. No.: B1526905

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CAS Number: 1220024-97-4 (Racemate) | Content Type: Technical Whitepaper

Executive Summary: The "Mini-PEG" Scaffold

In modern medicinal chemistry, **3-[(2-Methoxyethoxy)methyl]pyrrolidine** represents a high-value strategic building block. It bridges the gap between lipophilic carbon spacers and hydrophilic polyethylene glycol (PEG) chains.

Unlike standard alkyl-substituted pyrrolidines, this molecule incorporates a short ether tail (a "mini-PEG" motif). This structural feature allows researchers to modulate LogP (lipophilicity) and aqueous solubility without significantly increasing the molecular weight or introducing hydrogen bond donors (HBD) that might negatively impact membrane permeability. It is extensively used in Fragment-Based Drug Discovery (FBDD) and as a non-cleavable linker in PROTAC (Proteolysis Targeting Chimera) design.

Chemical Identity & Technical Specifications

The following data consolidates the physicochemical profile of the molecule. Note that while the free base is a liquid, it is frequently handled as a Hydrochloride (HCl) salt for stability.

Parameter	Technical Detail
IUPAC Name	3-[(2-Methoxyethoxy)methyl]pyrrolidine
CAS Number (Racemate)	1220024-97-4
CAS Number (R-Isomer)	942618-26-0
CAS Number (S-Isomer)	1220025-04-6
Molecular Formula	C ₈ H ₁₇ NO ₂
Molecular Weight	159.23 g/mol
SMILES	COCCOCC1CCNC1
Boiling Point	~235°C (Predicted at 760 mmHg)
Density	~0.98 g/cm ³ (Predicted)
pKa	~9.5 (Pyrrolidine nitrogen, basic)
Solubility	Miscible in water, DMSO, Methanol, DCM

Strategic Utility: Why Use This Scaffold?

The decision to incorporate this specific pyrrolidine derivative is usually driven by the need to optimize Ligand Efficiency (LE) and Lipophilic Ligand Efficiency (LLE).

A. Solubility Modulation (The Ether Effect)

Replacing a C3-propyl or C3-butyl group with the (2-methoxyethoxy)methyl chain typically lowers cLogP by 0.5–1.0 units. The ether oxygens act as weak hydrogen bond acceptors, interacting with water to improve solubility, yet they do not act as donors, preserving the molecule's ability to cross cell membranes (passive diffusion).

B. Linker Design in PROTACs

In PROTAC design, the linker length and composition are critical. Long PEG chains can sometimes be metabolically liable or too flexible. This pyrrolidine scaffold offers a semi-rigid

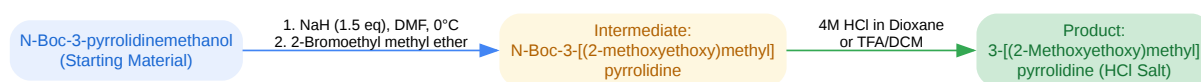
anchor (the ring) with a flexible tail. This constrains the vector of the linker, potentially improving the cooperativity of ternary complex formation (Target-PROTAC-E3 Ligase).

Synthetic Pathway & Protocol

Expertise Note: The most robust synthesis avoids direct alkylation of the unprotected pyrrolidine, which leads to poly-alkylation. Instead, it utilizes a standard protection-alkylation-deprotection sequence.

Core Synthesis Workflow

The synthesis begins with commercially available N-Boc-3-pyrrolidinemethanol.



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Figure 1: Step-wise synthesis from N-Boc protected precursor.

Detailed Experimental Protocol

Step 1: O-Alkylation (Williamson Ether Synthesis)

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Reagents:
 - Substrate: N-Boc-3-pyrrolidinemethanol (1.0 eq, e.g., 10 mmol).
 - Base: Sodium Hydride (NaH), 60% dispersion in mineral oil (1.5 eq).
 - Alkylating Agent: 2-Bromoethyl methyl ether (1.2 eq).
 - Solvent: Anhydrous DMF (Dimethylformamide) or THF.
- Procedure:

- Dissolve N-Boc-3-pyrrolidinemethanol in anhydrous DMF at 0°C.
- Add NaH portion-wise (gas evolution: H₂). Stir for 30 mins to form the alkoxide.
- Add 2-Bromoethyl methyl ether dropwise.
- Warm to Room Temperature (RT) and stir for 12–16 hours.
- Workup: Quench with water (carefully). Extract with EtOAc (3x). Wash organics with LiCl solution (to remove DMF) and brine. Dry over MgSO₄ and concentrate.
- Validation: Check LC-MS for mass [M+H-Boc]⁺ or [M+Na]⁺.

Step 2: N-Deprotection

- Reagents: 4M HCl in Dioxane or TFA (Trifluoroacetic acid) in DCM (1:4 ratio).
- Procedure:
 - Dissolve the crude intermediate in DCM.
 - Add acid at 0°C. Stir at RT for 2–4 hours.
 - Critical Check: Monitor disappearance of the Boc group via TLC or LC-MS.
- Isolation:
 - For HCl Salt: Evaporate solvent/acid. Triturate with diethyl ether to obtain a white solid.
 - For Free Base: Neutralize with saturated NaHCO₃, extract into DCM/IPA (3:1), dry, and concentrate.

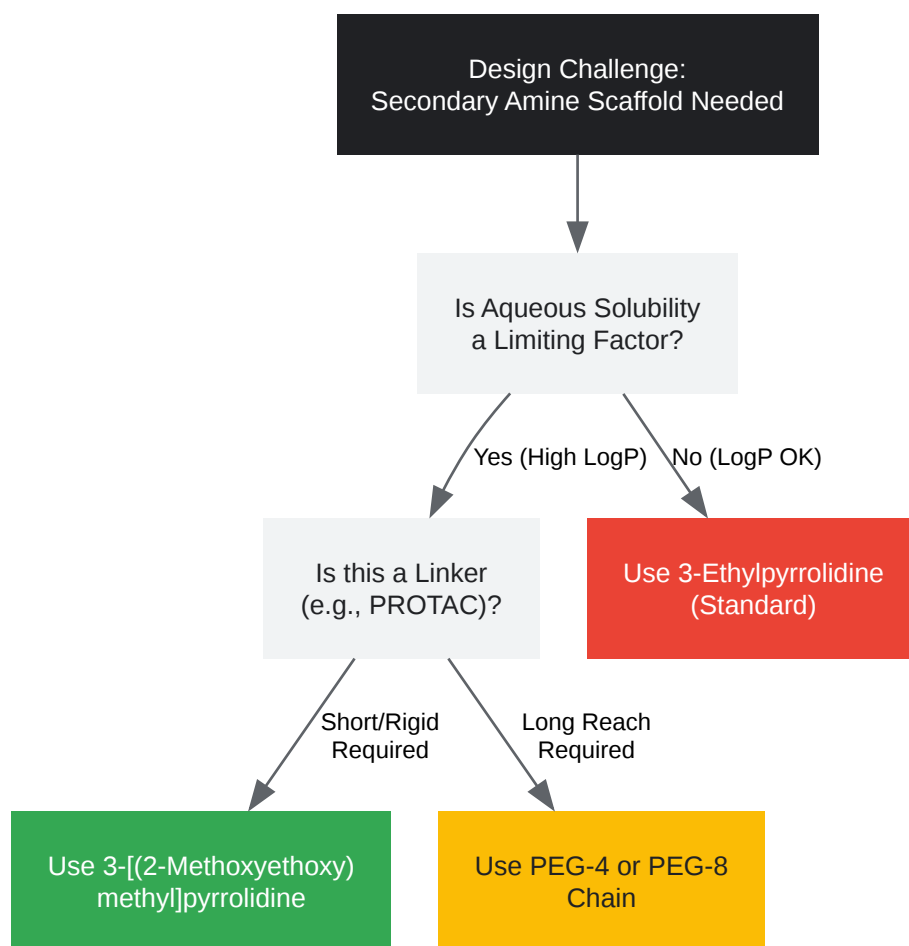
Handling, Safety, and Storage

- Self-Validating Safety Check: Before use, verify the physical state. The free base is an amine and will absorb CO₂ from the air (carbamate formation).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen).

- Hazards:
 - Corrosive/Irritant: Causes skin and eye irritation (H315, H319).
 - Respiratory: May cause respiratory irritation (H335).
 - PPE: Wear nitrile gloves, safety goggles, and work in a fume hood.

Decision Logic: When to use this scaffold?

Use the following logic flow to determine if this molecule fits your drug design campaign.



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Figure 2: Medicinal Chemistry Decision Tree for Scaffold Selection.

References

- Enamine. **3-[(2-Methoxyethoxy)methyl]pyrrolidine** Product Entry. Accessed 2024.[1] [Link](#)
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Sources

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